

An In-depth Technical Guide to 2-Mercaptobenzoxazole: Molecular Structure and Synthesis

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Compound of Interest

Compound Name: 2-Mercaptobenzoxazole

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This technical guide provides a comprehensive overview of the molecular structure and synthesis of **2-Mercaptobenzoxazole** (MBO), a heterocyclic compound with significant applications in medicinal chemistry and materials science. This document details its chemical and physical properties, outlines prominent synthetic routes with comparative data, and provides detailed experimental protocols.

Molecular Structure of 2-Mercaptobenzoxazole

2-Mercaptobenzoxazole, with the CAS Number 2382-96-9, is an aromatic bicyclic compound featuring a benzene ring fused to an oxazole ring.^{[1][2][3][4]} The structure is characterized by a thiol (-SH) group attached to the carbon atom at the 2-position of the benzoxazole core.^{[1][3]} This molecule exists in a tautomeric equilibrium with its thione form, 2(3H)-Benzoxazolethione.^{[1][2][3]}

The key physicochemical properties of **2-Mercaptobenzoxazole** are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₅ NOS[1][2][3][4][5]
Molecular Weight	151.19 g/mol [1][3][4][5]
IUPAC Name	3H-1,3-benzoxazole-2-thione[3]
Synonyms	2-Benzoxazolethiol, 2(3H)-Benzoxazolethione, Benzo[d]oxazole-2-thiol[1][2][3][4]
Melting Point	192-195 °C[2]
Boiling Point	247.3°C at 760 mmHg[2]
Density	1.41 g/cm ³ [2]
Appearance	Tan or white to almost white powder/crystal[3]
Solubility	Slightly soluble in water[2]

Synthesis of 2-Mercaptobenzoxazole

The synthesis of **2-Mercaptobenzoxazole** has been described since 1876.[5][6] The most common and historically significant methods are based on the reaction of o-aminophenol with a carbon disulfide source.[5][6][7][8][9] Modern variations offer alternative reagents and reaction conditions to improve yield, safety, and scalability.

The following table summarizes key synthetic approaches to **2-Mercaptobenzoxazole**.

Method	Reagents	Solvent	Temperature	Time	Yield
Method 1	2-Aminophenol, Carbon Disulfide, Potassium Hydroxide	95% Ethanol	Reflux	3-4 hours	Not specified
Method 2	2-Aminophenol, Tetramethylthiuram Disulfide (TMTD), K ₂ CO ₃	DMF	120 °C	~12 hours	80% [5]
Method 3	2-Aminophenol, Alkali Metal Alkylxanthates	Not specified	Not specified	Not specified	Not specified
Method 4	2-Aminophenol (or its metal salt), Alkali Trithiocarbonate	Aqueous Solution	20-150 °C	Not specified	Not specified

Experimental Protocols

Method 1: Synthesis from 2-Aminophenol and Carbon Disulfide

This protocol describes a classical and widely used method for the preparation of **2-Mercaptobenzoxazole**.[\[7\]](#)

Reagents:

- 2-Aminophenol (10.91 g)
- Carbon Disulfide (6.19 ml)
- Potassium Hydroxide (5.65 g)
- 95% Ethanol (100 ml)
- Water (15 ml)
- Activated Charcoal
- 5% Glacial Acetic Acid

Procedure:

- Combine 10.91 g of 2-aminophenol, 6.19 ml of carbon disulfide, 5.65 g of potassium hydroxide, and 15 ml of water in a 250 ml round-bottom flask.[\[7\]](#)
- Add 100 ml of 95% ethanol to the mixture and reflux for 3 to 4 hours.[\[7\]](#)
- After the initial reflux, cautiously add a small amount of activated charcoal to the mixture and continue to reflux for an additional 10 minutes.[\[7\]](#)
- Filter the hot reaction mixture.
- Heat the filtrate to 70-80°C and add 100 ml of warm water, followed by the addition of 5% glacial acetic acid while agitating rapidly.[\[7\]](#)
- The product will precipitate as crystals. To encourage further crystallization, refrigerate the mixture for 3 hours.[\[7\]](#)
- Filter the crystalline product, dry it, and recrystallize from ethanol to obtain pure **2-Mercaptobenzoxazole**.[\[7\]](#)

Method 2: Synthesis using Tetramethylthiuram Disulfide (TMTD)

This method provides an alternative route using TMTD as the sulfur source, which can be advantageous in certain laboratory settings.[\[5\]](#)[\[10\]](#)

Reagents:

- 2-Aminophenol (1.0 mmol)
- Potassium Carbonate (K_2CO_3) (3.0 mmol)
- Tetramethylthiuram Disulfide (TMTD) (0.6 mmol)
- N,N-Dimethylformamide (DMF) (3 ml)
- Saturated Ammonium Chloride (NH_4Cl) solution
- Ethyl Acetate
- Anhydrous Sodium Sulfate (Na_2SO_4)

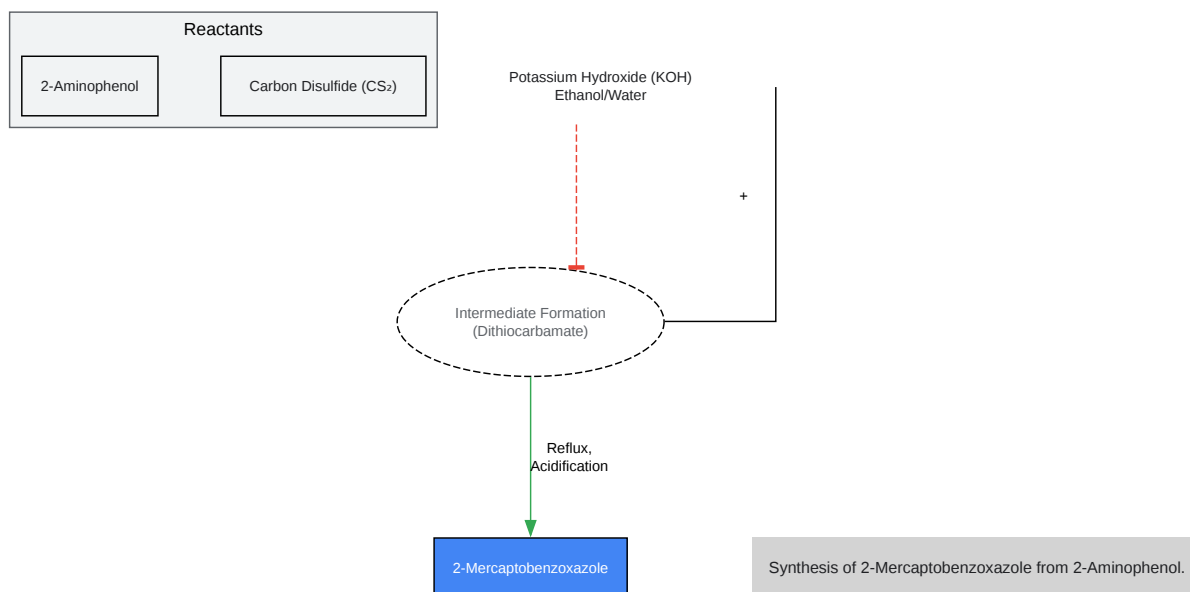
Procedure:

- In a dried tube equipped with a magnetic stirring bar, dissolve 1.0 mmol of 2-Aminophenol and 3.0 mmol of K_2CO_3 in 3 ml of DMF.[\[5\]](#)
- Stir the mixture for 5 minutes at room temperature.[\[5\]](#)
- Add 0.6 mmol of TMTD to the reaction mixture.[\[5\]](#)
- Heat the mixture to 120 °C and monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed (approximately 12 hours).[\[5\]](#)
- Cool the reaction mixture to room temperature.
- Quench the reaction by adding a saturated NH_4Cl solution.[\[5\]](#)

- Extract the product with ethyl acetate.
- Dry the organic layer over anhydrous Na_2SO_4 and evaporate the solvent under vacuum.[5]
- Purify the resulting residue by flash column chromatography to afford the desired **2-Mercaptobenzoxazole** product.[5]

Synthesis Pathway Visualization

The following diagram illustrates the fundamental reaction pathway for the synthesis of **2-Mercaptobenzoxazole** from 2-aminophenol and carbon disulfide.



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Caption: Synthesis of **2-Mercaptobenzoxazole** from 2-Aminophenol.

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